

An In-depth Technical Guide to the Synthesis Pathway of Benzoximate

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Compound of Interest

Compound Name: *Benzoximate*

CAS No.: 29356-13-6

Cat. No.: B1239414

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Abstract

Benzoximate is an acaricide characterized by its oxime ester structure. Although its commercial use has declined, the synthesis of **Benzoximate** and its analogs remains of interest for the development of new agrochemicals and for research into potential new applications of this chemical scaffold. This technical guide provides a comprehensive overview of a plausible and scientifically sound multi-step synthesis pathway for **Benzoximate**. Detailed experimental protocols, structured quantitative data, and process visualizations are presented to facilitate its laboratory-scale preparation. The synthesis commences with the preparation of 2,6-dimethoxybenzoic acid, followed by a four-step sequence involving chlorination, esterification, hydroxamate formation, and final O-benzoylation to yield the target molecule.

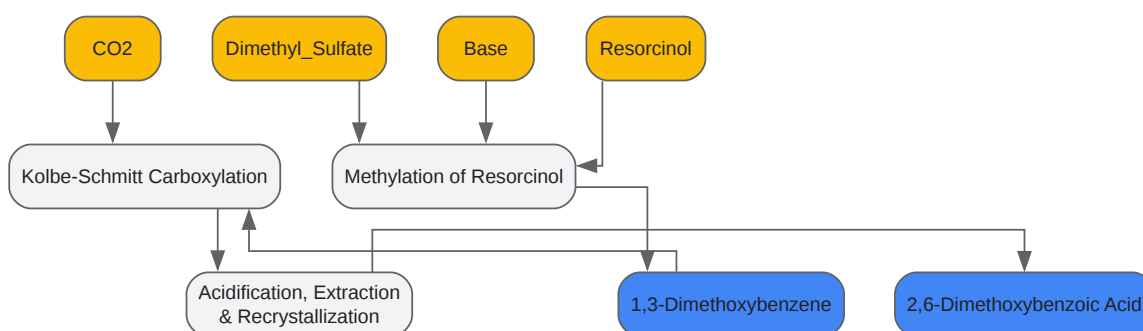
Introduction

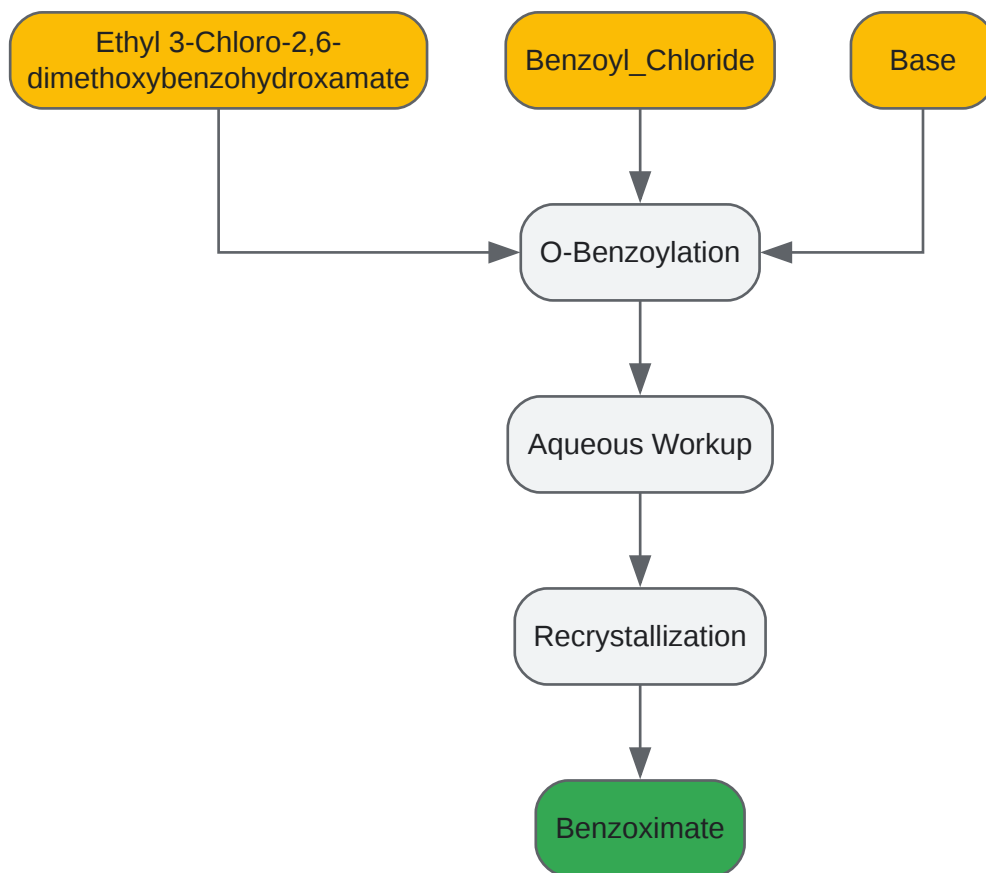
Benzoximate, chemically known as ethyl O-benzoyl-3-chloro-2,6-dimethoxybenzohydroximate, is a pesticide that has been used to control mites on various crops.^[1] While detailed manufacturing processes are not extensively documented in publicly available literature due to its status as an older and in some regions, obsolete, agrochemical, a viable synthetic route can be constructed based on established organic chemistry principles.^{[1][2]} The core of the synthesis involves the formation of a substituted benzohydroxamate intermediate, which is subsequently acylated.

This guide delineates a complete synthesis pathway, providing detailed, adaptable experimental protocols for each key transformation. All quantitative data, including molar equivalents, yields, and reaction conditions, are summarized in tabular format for clarity and ease of comparison. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz to provide a clear graphical representation of the entire process.

Overall Synthesis Pathway

The synthesis of **Benzoximate** can be conceptualized as a multi-step process beginning with a commercially available or readily synthesized starting material, 2,6-dimethoxybenzoic acid. The overall transformation to **Benzoximate** is illustrated below.





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References

- 1. 2,6-Dimethoxybenzoic acid synthesis - chemicalbook [[chemicalbook.com](https://www.chemicalbook.com)]
- 2. pubs.acs.org [pubs.acs.org]
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